

1,12-Dodecanediamine safety data sheet MSDS

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Compound Focus: 1,12-Dodecanediamine

CAS No.: 2783-17-7

Cat. No.: S536530

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Physical and Chemical Properties

The table below summarizes available data for a related compound, 4,9-Dioxa-1,12-dodecanediamine, which provides a reference for the properties of similar diamines [1].

Property	Value
Physical State	Liquid [1]
Assay (Purity)	≥ 99.0% [1]
Density (at 20 °C)	0.96 g/cm ³ [1]
Flash Point	157.5 - 159 °C (closed cup) [1]
Autoignition Temperature	245 °C [1]
Vapor Pressure	1 hPa at 50 °C [1]
pH (at 20 °C, 100 g/L)	10 [1]
Explosive Limits	1.3 - 4.9 % (v/v) [1]

Hazard Classification and Health Effects

Based on the supplier's assessment, 4,9-Dioxa-**1,12-dodecanediamine** is classified with the following hazards [1]:

- **Skin Corrosion/Irritation (Category 1B)**
- **Serious Eye Damage/Eye Irritation (Category 1)**
- **Skin Sensitization (Category 1A)**
- **Acute Toxicity (Inhalation, Category 4)**

A specific inhalation toxicology study on **fumed dodecanediamine** in rats provides insight into its effects [2]:

- **Acute Inhalation Toxicity:** A single 4-hour exposure was moderately toxic, with lethality observed at concentrations of **680 mg/m³ or higher** [2].
- **Repeated Exposure (2 weeks):** Caused exposure-related degenerative and necrotizing lesions in the nasal regions of rats. These lesions showed significant regeneration after a 14-day recovery period. Mortality was observed at the highest tested concentration of **98 mg/m³** [2].
- **Systemic Toxicity:** No evidence of systemic toxicity was observed in the studies, with effects primarily localized to the respiratory tract [2].
- **Dermal Effects:** The substance is a known dermal sensitizer, confirming the need to limit skin contact [2].

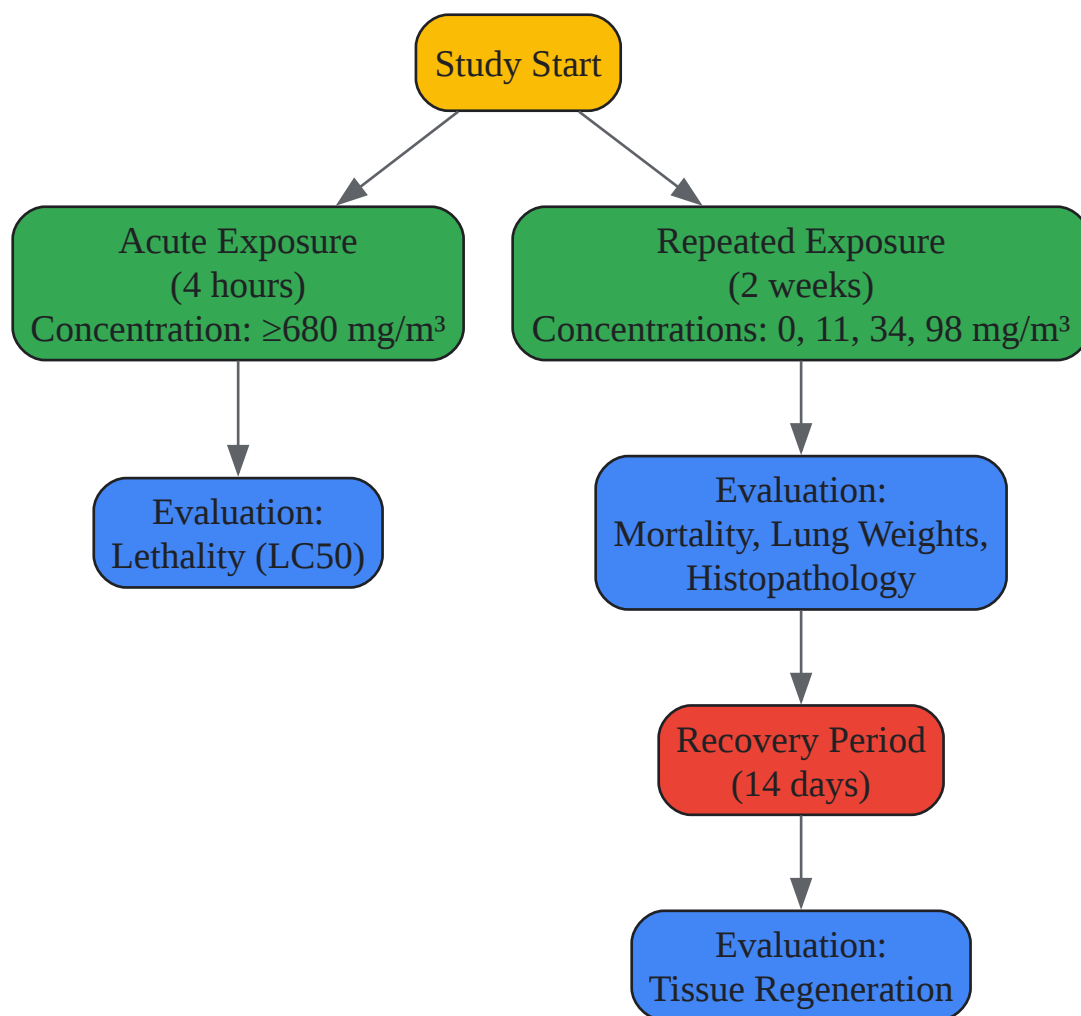
Experimental Protocol: Inhalation Toxicology

For researchers needing to understand the foundational toxicology data, here is the methodology from the key study [2]:

- **Test System:** Rats.
- **Test Article:** Fumed DDDA (a carbamate form of the diamine created by reaction with atmospheric CO₂ at high temperatures).
- **Exposure Regimen:**
 - **Concentrations:** 0 (control), 11, 34, and 98 mg/m³ of fumed DDDA.
 - **Duration:** 6 hours per day, 5 days per week, for 2 weeks.
 - **Recovery Period:** A subset of animals was allowed a 14-day recovery period to assess tissue regeneration.
- **Endpoints Measured:**
 - Mortality and clinical observations.

- Organ weights (lungs).
- Histopathological examination of tissues from the nasal region, larynx, and trachea.

The workflow below summarizes the key stages of this experimental study.



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Recommended Safety Controls

Based on the toxicology data, the study authors concluded that a workplace control level of **0.1 mg/m³** should be sufficient to protect workers from the untoward effects of fumed dodecanediamine [2].

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References

1. 4,9-Dioxa-1,12-dodecanediamine for synthesis 7300-34-7 [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
2. Inhalation toxicology of fumed dodecanediamine [pubmed.ncbi.nlm.nih.gov]

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